

physical properties of 4'-Chloro-2'-fluoroacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Chloro-2'-fluoroacetophenone

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An In-depth Technical Guide on the Physical Properties of **4'-Chloro-2'-fluoroacetophenone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4'-Chloro-2'-fluoroacetophenone**. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] This document presents key quantitative data in a structured format, details relevant experimental protocols for property determination, and includes a workflow diagram for the physical characterization of a chemical compound.

Core Physical and Chemical Properties

4'-Chloro-2'-fluoroacetophenone is an organic compound with the molecular formula C_8H_6ClFO . [2][3] It belongs to the ketone family and is characterized by a phenyl ring substituted with a chlorine atom at the 4-position and a fluorine atom at the 2-position, with an acetyl group. This compound is a colorless to light yellow liquid and should be stored in a dry, sealed environment at room temperature. [2][4]

Quantitative Data Summary

The following table summarizes the key physical properties of **4'-Chloro-2'-fluoroacetophenone**:

Property	Value	Source(s)
Molecular Formula	C ₈ H ₆ ClFO	[1][2][3]
Molecular Weight	172.58 g/mol	[1][2][3]
Boiling Point	233 °C	[1][2]
Density	1.258 g/cm ³	[1][2]
Flash Point	95 °C	[1][2]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and ether.[4]	[4]
Physical Form	Clear, colorless to light yellow liquid.	[2][4]
Storage	Sealed in dry, Room Temperature.	[1][2]

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of an organic compound like **4'-Chloro-2'-fluoroacetophenone**.

Melting Point Determination

The melting point is the temperature at which a solid transitions into a liquid. For a pure crystalline solid, this occurs over a narrow range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)[5]
- Thermometer
- Mortar and pestle (optional, for solid samples)[6]

- Spatula[6]

Procedure:

- If the sample is a solid, finely powder a small amount.
- Pack the powdered sample into the sealed end of a capillary tube to a height of 1-2 mm by tapping the tube.[7]
- Place the capillary tube in the heating block of the melting point apparatus.
- If using a Thiele tube, attach the capillary tube to a thermometer with a rubber band.[5]
- Heat the apparatus rapidly at first to get an approximate melting point.
- Allow the apparatus to cool.
- In a second determination, heat slowly (about 2°C per minute) as the temperature approaches the approximate melting point.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes liquid (the end of the melting range).[6]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[8][9]

Apparatus:

- Thiele tube or aluminum block setup[8][10]
- Small test tube (fusion tube)[10][11]
- Capillary tube (sealed at one end)[8][10]
- Thermometer[10][11]

- Heat source (e.g., Bunsen burner or hot plate)[11]

Procedure:

- Place a small amount of the liquid sample into the fusion tube.[10]
- Invert a sealed capillary tube and place it into the fusion tube with the open end submerged in the liquid.[10]
- Attach the fusion tube to a thermometer.
- Heat the apparatus slowly and uniformly.[10]
- Observe the capillary tube. A stream of bubbles will emerge as the liquid's vapor pressure increases.
- Note the temperature when a rapid and continuous stream of bubbles emerges. This is the boiling point.[10]
- It is also recommended to record the barometric pressure for accuracy.[8]

Density Determination

Density is the mass of a substance per unit volume.[12][13]

Apparatus:

- Volumetric flask or graduated cylinder[12]
- Analytical balance[14]

Procedure:

- Measure the mass of a clean, dry volumetric flask (W1).[12]
- Fill the flask to the calibration mark with the liquid sample.
- Measure the mass of the flask containing the liquid (W2).

- The mass of the liquid is ($W_2 - W_1$).
- The volume of the liquid is the volume of the flask.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[13\]](#)

Solubility Determination

Solubility is the ability of a solute to dissolve in a solvent to form a homogeneous solution.[\[15\]](#)

The principle of "like dissolves like" is a useful guideline, where polar solutes dissolve in polar solvents and non-polar solutes dissolve in non-polar solvents.[\[16\]](#)

Apparatus:

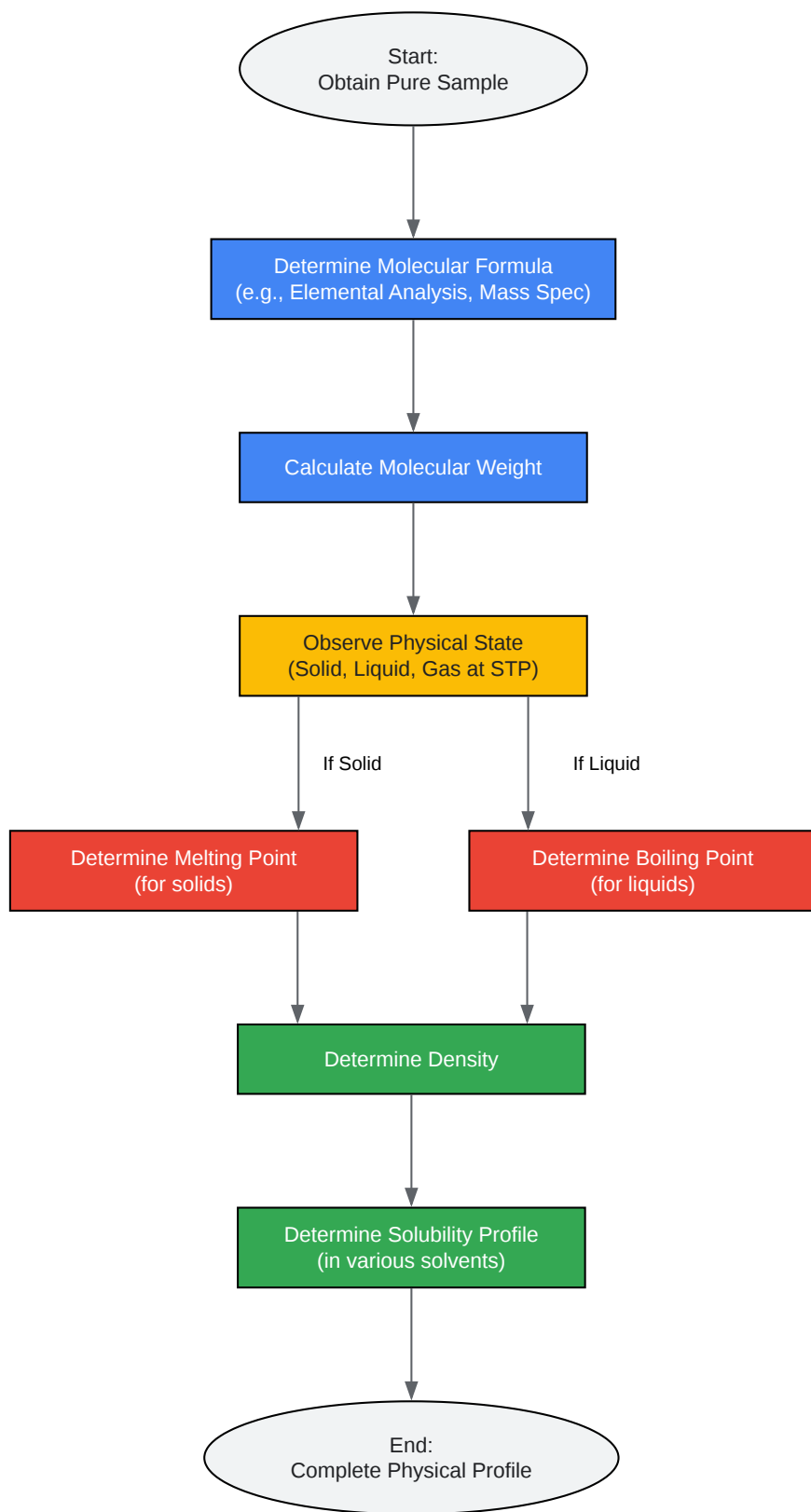
- Small test tubes[\[17\]](#)
- Spatula or dropper[\[17\]](#)
- Vortex mixer or stirring rod[\[15\]](#)
- Various solvents (e.g., water, ethanol, ether, 5% NaOH, 5% HCl)[\[17\]](#)[\[18\]](#)

Procedure:

- Place a small, measured amount of the compound (e.g., 25 mg or 0.05 mL) into a test tube.
[\[17\]](#)
- Add a small volume of the chosen solvent (e.g., 0.75 mL) in portions.[\[17\]](#)
- Vigorously shake or stir the mixture for a set time (e.g., 60 seconds).[\[15\]](#)[\[17\]](#)
- Observe whether the compound dissolves completely (soluble), partially dissolves, or does not dissolve (insoluble).[\[15\]](#)
- Repeat the test with a range of solvents of varying polarities and pH to build a solubility profile.[\[18\]](#)

Visualization

The following diagram illustrates a general workflow for the physical characterization of a chemical compound.



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Caption: Workflow for Physical Property Characterization.

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- To cite this document: BenchChem. [physical properties of 4'-Chloro-2'-fluoroacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b064128#physical-properties-of-4-chloro-2-fluoroacetophenone]

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